Purification of 7-Fluoro-2-methylquinolin-4-ol by recrystallization

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Compound of Interest

Compound Name:	*7-Fluoro-2-methylquinolin-4-ol*
CAS No.:	*18529-03-8*
Cat. No.:	*B097177*

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An In-Depth Technical Guide to the Purification of **7-Fluoro-2-methylquinolin-4-ol** by Recrystallization

Authored by a Senior Application Scientist

This guide provides a comprehensive, field-proven methodology for the purification of **7-Fluoro-2-methylquinolin-4-ol**, a key heterocyclic building block in medicinal chemistry and materials science. As a fluorinated quinoline derivative, its purity is paramount for reliable downstream applications, from drug development to the synthesis of advanced materials.[1][2][3] This document moves beyond a simple protocol, delving into the fundamental principles of recrystallization and the causal reasoning behind each procedural step, ensuring a robust and reproducible purification process.

Understanding the Molecule and the Purification Challenge

7-Fluoro-2-methylquinolin-4-ol (MW: 177.18 g/mol , Formula: $C_{10}H_8FNO$) is a solid crystalline compound.[4][5] Its structure, featuring a polar quinolinol core and a nonpolar methyl

group and a moderately polar fluorine atom, presents a unique solubility profile that is key to successful recrystallization. The primary challenge in its purification is the removal of structurally similar impurities, which may include unreacted starting materials (e.g., 3-fluoroaniline, ethyl acetoacetate), regioisomers, or by-products formed during synthesis.

The core principle of recrystallization hinges on the differential solubility of the target compound and its impurities in a chosen solvent system. An ideal solvent will dissolve the compound sparingly at room temperature but readily at its boiling point. Impurities, conversely, should either be highly soluble at all temperatures (remaining in the mother liquor) or almost completely insoluble (allowing for removal by hot filtration).

Strategic Solvent Selection: The Cornerstone of Purity

The selection of an appropriate solvent is the most critical variable in developing a successful recrystallization protocol. A systematic screening process is recommended. Given the molecule's structure, a range of polar to moderately polar solvents are suitable candidates. The hydroxyl group suggests solubility in protic solvents, while the aromatic quinoline ring allows for interaction with a variety of organic solvents.

Commonly successful solvents for quinoline derivatives include alcohols, ketones, and esters, or mixtures thereof.[6][7][8]

Table 1: Candidate Solvents for Recrystallization of **7-Fluoro-2-methylquinolin-4-ol**

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Solvent	Boiling Point (°C)	Polarity Index	Key Considerations & Safety
Ethanol	78.4	5.2	Good general-purpose solvent for quinolinols.[8] Flammable.
Methanol	64.7	6.6	Higher polarity may increase solubility at room temp. Toxic and flammable.
Acetone	56.0	5.1	Excellent solvent, often used in mixtures.[8] Highly flammable, volatile.
Ethyl Acetate	77.1	4.4	Lower polarity, good for less polar impurities. Flammable.
Acetonitrile	81.6	6.2	Aprotic polar solvent, can offer different selectivity.
Water	100.0	10.2	Unlikely to be effective alone due to low solubility of the quinoline core.
Ethanol/Water	Variable	Variable	A powerful mixed-solvent system. Allows for fine-tuning of polarity.
Acetone/Hexane	Variable	Variable	Good for precipitating the polar product from a less polar solution.

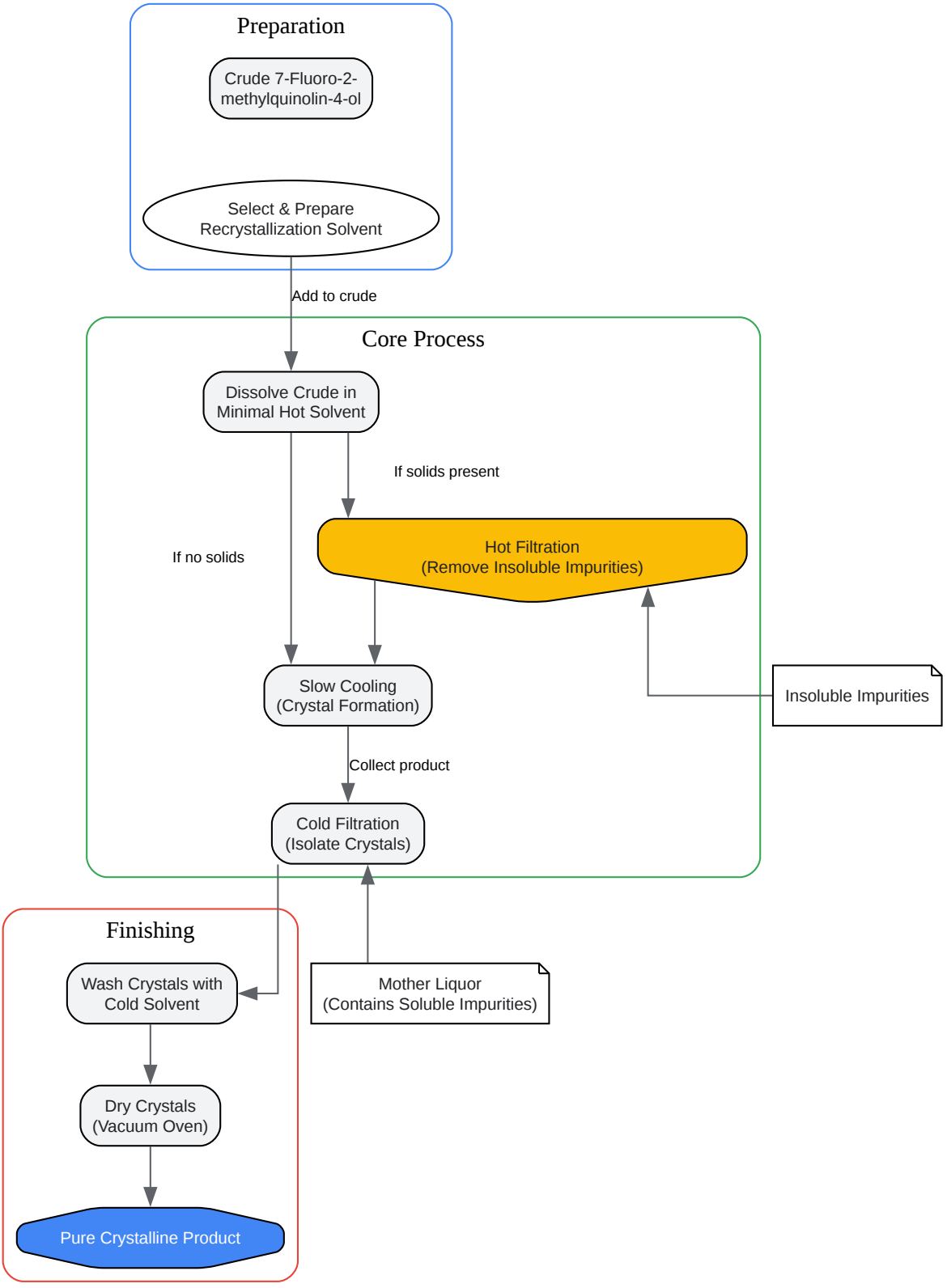
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Experimental Insight: An ethanol/water or acetone/water mixture is often an excellent starting point. This allows for the high dissolving power of the organic solvent at elevated temperatures, while the addition of water as an anti-solvent upon cooling can dramatically decrease the solubility of the target compound, promoting high recovery and crystallization.

The Recrystallization Workflow: A Visual Guide

The following diagram outlines the logical flow of the purification process, from crude material to analytically pure final product.

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Caption: Workflow for the purification of **7-Fluoro-2-methylquinolin-4-ol**.

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Detailed Experimental Protocol

This protocol is a self-validating system. Each step includes checkpoints and rationale to ensure the process is proceeding correctly.

Materials:

- Crude **7-Fluoro-2-methylquinolin-4-ol**
- Candidate recrystallization solvent (e.g., Ethanol 95%)
- Activated carbon (optional, for color removal)
- Erlenmeyer flasks
- Heating source (hot plate with stirring)
- Büchner funnel and filter flask
- Filter paper
- Vacuum source

Methodology:

- Dissolution:
  - Place the crude solid in an Erlenmeyer flask of appropriate size (the solvent should not fill more than half the flask).
  - Add a small portion of the chosen solvent and a boiling chip. Heat the mixture to a gentle boil with stirring.
  - Continue adding the solvent in small portions until the solid just dissolves. Causality: Using the minimum amount of hot solvent is crucial for maximizing recovery. Supersaturation is the driving force for crystallization upon cooling.
- Decolorization (Optional):

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- If the solution is highly colored, remove it from the heat and allow it to cool slightly.
- Add a small amount of activated carbon (approx. 1-2% w/w of the solute).
- Reheat the solution to boiling for 2-5 minutes. Causality: Activated carbon has a high surface area that adsorbs colored, often polymeric, impurities. It must be removed before crystallization.

- Hot Filtration:
  - This step is necessary if there are insoluble impurities or if activated carbon was used.
  - Preheat a second Erlenmeyer flask and a stemless funnel on the hotplate. Place a fluted filter paper in the funnel.
  - Quickly pour the hot solution through the fluted filter paper into the clean, hot flask. Trustworthiness: Preheating the apparatus prevents premature crystallization of the product in the funnel, which would decrease the yield.
- Crystallization:
  - Cover the flask containing the hot filtrate with a watch glass and set it aside on an insulated surface (e.g., a cork ring) to cool slowly to room temperature.
  - Expertise: Slow cooling is paramount for forming large, well-defined, and pure crystals. Rapid cooling (e.g., crashing out in an ice bath) tends to trap impurities within the crystal lattice.
  - Once the flask has reached room temperature and crystal growth appears complete, you may place it in an ice-water bath for 15-30 minutes to maximize the yield.
- Isolation and Washing:
  - Set up a Büchner funnel with a piece of filter paper that fits snugly and wet it with a small amount of the cold recrystallization solvent.
  - Turn on the vacuum and swirl the crystalline slurry to suspend the crystals, then pour it into the Büchner funnel.

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- Break the vacuum and add a small amount of ice-cold solvent to wash the crystals. Causality: Washing with cold solvent removes the residual mother liquor (which contains the soluble impurities) without re-dissolving a significant amount of the product.
- Reapply the vacuum to pull the wash solvent through.

- Drying:
  - Leave the crystals on the filter with the vacuum on for several minutes to air-dry.
  - Transfer the solid to a watch glass and dry to a constant weight, preferably in a vacuum oven at a moderate temperature (e.g., 50-60 °C) to remove all residual solvent.

Purity Assessment

The efficacy of the recrystallization should be confirmed by analytical methods:

- Melting Point Analysis: A pure compound will exhibit a sharp melting point range (typically < 1-2 °C). Compare the experimental value to the literature value. Impurities typically depress and broaden the melting point range.
- Thin Layer Chromatography (TLC): Compare the purified material to the crude starting material. The purified product should ideally show a single spot.
- Spectroscopic Analysis (NMR, FT-IR): For rigorous confirmation, spectroscopic methods can be used to verify the structure and absence of impurity signals.

By following this detailed guide, researchers can confidently and reproducibly purify **7-Fluoro-2-methylquinolin-4-ol**, ensuring the high quality required for demanding scientific applications.

References

- MDPI. (n.d.). Methyl 6,7-Difluoro-2-[(4-fluorobenzyl)sulfanyl]-4-hydroxyquinoline-3-carboxylate. Retrieved from [Link]
- Google Patents. (n.d.). CN103664892B - The crystallization of quinoline.

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- ACS Publications. (n.d.). Synthesis of Substituted Quinolines Using the Dianion Addition of N-Boc-anilines and α-Tolylsulfonyl-α,β-unsaturated Ketones. The Journal of Organic Chemistry. Retrieved from [Link]
- Organic Chemistry Portal. (n.d.). Synthesis of quinolines. Retrieved from [Link]
- DTIC. (n.d.). DERIVATIVES OF 8-QUINOLINOL. Retrieved from [Link]
- ResearchGate. (n.d.). Synthesis and anticancer activity evaluation of novel derivatives of 7-amino-4-methylquinolin-2(1H)-one. Retrieved from [Link]
- ACS Publications. (n.d.). Synthesis of Substituted Quinolines by the Electrophilic Cyclization of N-(2-Alkynyl)anilines. Retrieved from [Link]
- Durham University - Baxendale Group. (n.d.). Synthesis of 7-Chloroquinoline Derivatives Using Mixed Lithium-Magnesium Reagents. Retrieved from [Link]
- Google Patents. (n.d.). US2474823A - Quinoline compounds and process of making same.
- ResearchGate. (n.d.). (PDF) Facile synthesis of novel quinolin-8-amine derivatives: crystallographic study, in silico and antifungal investigation. Retrieved from [Link]
- MDPI. (2000). Chemistry of Substituted Quinolinones. V. Synthesis and Utility of Quinolinylphosphazenes in Amination of 8-Methylquinoline. Retrieved from [Link]
- Taylor & Francis Online. (n.d.). Synthesis, solution stability, and structural characterization of quinolinol-based silver(I) complexes. Retrieved from [Link]
- ResearchGate. (2024). (PDF) Methyl 6,7-Difluoro-2-[(4-fluorobenzyl)sulfanyl]-4-hydroxyquinoline-3-carboxylate. Retrieved from [Link]
- PubChemLite. (n.d.). **7-fluoro-2-methylquinolin-4-ol** (C10H8FNO). Retrieved from [Link]
- MySkinRecipes. (n.d.). 7-Fluoro-2-methylquinoline. Retrieved from [Link]

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Sources

- 1. ossila.com [ossila.com]
- 2. chemimpex.com [chemimpex.com]
- 3. 7-Fluoro-2-methylquinoline [myskinrecipes.com]
- 4. scbt.com [scbt.com]
- 5. PubChemLite - 7-fluoro-2-methylquinolin-4-ol (C10H8FNO) [pubchemlite.lcsb.uni.lu]
- 6. CN103664892B - The crystallization of quinoline - Google Patents [patents.google.com]
- 7. researchgate.net [researchgate.net]
- 8. US2474823A - Quinoline compounds and process of making same - Google Patents [patents.google.com]
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